

# Application Notes and Protocols for Alachlor-d13 in Mass Spectrometry Analysis

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## Compound of Interest

Compound Name: **Alachlor-d13**

Cat. No.: **B020859**

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## Introduction

Alachlor is a widely used herbicide that has been detected as an environmental contaminant in various matrices such as water and soil.<sup>[1]</sup> Accurate and sensitive quantification of Alachlor is crucial for environmental monitoring and food safety. Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique that provides high accuracy and precision for quantitative analysis. This method involves using a stable isotope-labeled internal standard, such as **Alachlor-d13**, which has chemical and physical properties nearly identical to the analyte of interest. The use of **Alachlor-d13** as an internal standard effectively compensates for matrix effects and variations during sample preparation and instrumental analysis, leading to reliable and robust quantification.<sup>[2][3]</sup>

These application notes provide detailed protocols for the analysis of Alachlor in various matrices using **Alachlor-d13** as an internal standard with mass spectrometry.

## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>14</sub> H <sub>7</sub> D <sub>13</sub> ClNO <sub>2</sub>
Molecular Weight	282.85 g/mol
CAS Number	1015856-63-9

## Quantitative Data Summary

The following tables summarize the quantitative performance data for Alachlor analysis using an internal standard like **Alachlor-d13** in different matrices.

**Table 1: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Data**

Matrix	Linearity Range (ng/mL)	LOD (ng/mL)	LOQ (ng/mL)	Recovery (%)	Precision (%RSD)	Citation
Drinking Water	1 - 100	1	-	67 - 72	-	[4]
Surface Water	2 - 20 (µg/L)	0.68 (µg/L)	2.05 (µg/L)	89.56 - 103.59	< 20	
McF-7 Cells	0.5 - 50	-	< 0.5	-	< 9.49	[5]
Soil	5.0 - 500 (ng/g)	0.2 - 1.0 (ng/g)	0.8 - 2.2 (ng/g)	72.6 - 119	< 20	[6]

**Table 2: Gas Chromatography-Mass Spectrometry (GC-MS) Data**

Matrix	Linearity Range	LOD	LOQ	Recovery (%)	Precision (%RSD)	Citation
Water	-	0.05 ppb	-	> 80	< 4	[7]
Soil	-	0.5 ppb	-	> 80	< 4	[7]
Botanical Ingredients	1 - 200 ng/mL	-	-	70 - 120	-	[8]

## Experimental Protocols

## Protocol 1: Analysis of Alachlor in Water Samples by LC-MS/MS

This protocol describes the solid-phase extraction (SPE) of Alachlor from water samples followed by LC-MS/MS analysis using **Alachlor-d13** as an internal standard.

### 1. Sample Preparation (Solid-Phase Extraction)

- Cartridge Conditioning:
  - Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 10 mL of acetonitrile followed by 10 mL of ultrapure water.<sup>[4]</sup> Ensure the cartridge does not go dry.
- Sample Loading:
  - To a 250 mL water sample, add a known amount of **Alachlor-d13** internal standard solution.
  - Load the sample onto the conditioned SPE cartridge at a flow rate of approximately 6 mL/min.
- Washing:
  - Wash the cartridge with 5 mL of ultrapure water to remove interferences.
  - Dry the cartridge under vacuum for at least 30 minutes.
- Elution:
  - Elute the analytes from the cartridge with 10 mL of acetonitrile.
- Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable volume (e.g., 1 mL) of the initial mobile phase.

### 2. LC-MS/MS Parameters

- Liquid Chromatography:
  - Column: C18 column (e.g., 3.0 x 30 mm, 2.5 µm)
  - Mobile Phase A: 1 mM ammonium formate in 10:90 (v/v) acetonitrile:water with 0.1% formic acid
  - Mobile Phase B: 1 mM ammonium formate in 90:10 (v/v) acetonitrile:water with 0.1% formic acid
  - Flow Rate: 0.30 mL/min
  - Injection Volume: 10 µL
- Mass Spectrometry:
  - Ionization Mode: Electrospray Ionization (ESI), Positive
  - Scan Type: Multiple Reaction Monitoring (MRM)
  - MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Alachlor	270.1	238.0	10
Alachlor	270.1	162.1	20
Alachlor-d13	283.1	246.0	10
Alachlor-d13	283.1	167.1	20

Note: Collision energies may need to be optimized for the specific instrument used.

## Protocol 2: Analysis of Alachlor in Soil Samples by GC-MS

This protocol outlines the extraction of Alachlor from soil samples and subsequent analysis by GC-MS with **Alachlor-d13** as the internal standard.

## 1. Sample Preparation (Solid-Liquid Extraction)

- Extraction:
  - To 5 g of dried and sieved soil in a centrifuge tube, add a known amount of **Alachlor-d13** internal standard.
  - Add 10 mL of an appropriate extraction solvent (e.g., acetonitrile or a mixture of dichloromethane and pentane).[\[9\]](#)
  - Shake or vortex the sample vigorously for a specified time (e.g., 30 minutes).
  - Centrifuge the sample to separate the solid and liquid phases.
- Cleanup (if necessary):
  - The supernatant may be further cleaned up using dispersive solid-phase extraction (dSPE) with appropriate sorbents (e.g., PSA, C18) to remove matrix interferences.
- Concentration:
  - Transfer the supernatant to a clean tube and evaporate to a smaller volume under a stream of nitrogen.
  - Reconstitute in a solvent suitable for GC-MS analysis (e.g., acetone:hexane 1:1).[\[10\]](#)

## 2. GC-MS Parameters

- Gas Chromatography:
  - Column: HP-5MS (30 m x 0.25 mm x 0.25  $\mu$ m) or similar
  - Inlet Temperature: 250 °C

- Oven Program: 50 °C (hold 1 min), ramp to 150 °C at 25 °C/min (hold 1 min), ramp to 300 °C at 10 °C/min (hold 5 min)[11]
- Carrier Gas: Helium
- Injection Mode: Splitless
- Mass Spectrometry:
  - Ionization Mode: Electron Impact (EI), 70 eV
  - Scan Type: Selected Ion Monitoring (SIM) or MRM
  - Ions to Monitor (SIM mode):

Analyte	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Alachlor	161.07	146.06	-
Alachlor-d13	174.07	159.06	-

Note: Specific ions and instrument parameters should be optimized for the instrument in use.

## Protocol 3: Analysis of Alachlor in Biological Samples (e.g., Cell Lysates) by LC-MS/MS

This protocol describes a protein precipitation method for the extraction of Alachlor from biological matrices, followed by LC-MS/MS analysis.

### 1. Sample Preparation (Protein Precipitation)

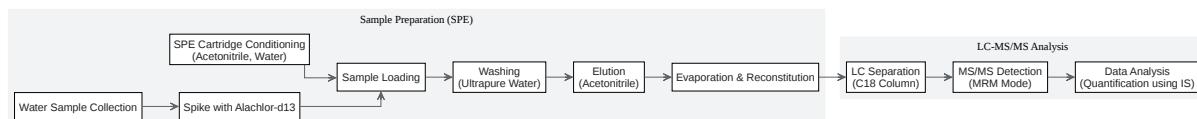
- Lysis and Spiking:
  - Lyse the cells or homogenize the tissue sample using an appropriate buffer.
  - Add a known amount of **Alachlor-d13** internal standard to the lysate.
- Precipitation:

- Add three volumes of ice-cold acetonitrile to the sample.[3]
- Vortex the mixture vigorously for 1 minute.
- Centrifugation:
  - Centrifuge the sample at high speed (e.g., >10,000 rpm) for 10-15 minutes to pellet the precipitated proteins.
- Supernatant Collection:
  - Carefully collect the supernatant and transfer it to a new tube.
- Drying and Reconstitution:
  - Evaporate the supernatant to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in the initial mobile phase for LC-MS/MS analysis.

## 2. LC-MS/MS Parameters

Follow the LC-MS/MS parameters as described in Protocol 1, with potential modifications to the chromatographic gradient to optimize separation from matrix components.

## Visualizations



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Caption: Workflow for Alachlor analysis in water samples.



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Caption: Workflow for Alachlor analysis in soil samples.



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Caption: Workflow for Alachlor analysis in biological samples.

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